Technical Whitepaper: The meta-SF5-Acetophenone Scaffold

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Compound of Interest

Compound Name:	*3'-(Pentafluorosulfur)acetophenone*
CAS No.:	*159896-31-8*
Cat. No.:	*B1455967*

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Advanced Specifications, Synthetic Protocols, and Medicinal Utility

Executive Summary

The meta-SF5-acetophenone (3-(pentafluorosulfanyl)acetophenone) scaffold represents a critical high-value intermediate in modern medicinal chemistry. Distinguished by the pentafluorosulfanyl (

) group—often termed the "super-trifluoromethyl" motif—this compound offers a unique combination of extreme electronegativity, high lipophilicity, and metabolic stability.[1][2] This guide provides an in-depth technical analysis of the molecule, detailing its physicochemical profile, validated synthetic pathways from commercial precursors, and its strategic application in bioisosteric replacement.

Part 1: Physicochemical Specifications[3]

The following data characterizes the specific meta-isomer. Researchers should note that while the para-isomer is more common in older literature, the meta-isomer offers distinct vectoral geometry for probing binding pockets.

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Compound Identity

Parameter	Specification
IUPAC Name	1-[3-(Pentafluorosulfanyl)phenyl]ethanone
Common Name	m-SF5-Acetophenone; 3-(Pentafluorothio)acetophenone
Molecular Formula	
Molecular Weight	246.19 g/mol
CAS Number	Not widely listed in public registries; typically synthesized de novo.[3][4](Precursor CAS: 833-96-5 [3-SF5-Benzoic Acid])
Physical State	Colorless to pale yellow oil (at RT)
Predicted LogP	~3.8 – 4.2 (Highly Lipophilic)
Hammett Constant ( )	0.61 (Strongly Electron-Withdrawing)

Part 2: The Advantage in Drug Design

The

group is not merely a "heavy" version of the trifluoromethyl (

) group.[1][2][5] It possesses distinct steric and electronic properties that can rescue lead compounds suffering from metabolic instability or poor potency.

Comparative Analysis: vs. vs. -Butyl

The

group combines the high electronegativity of fluorine with the steric bulk of a tert-butyl group, creating a "hybrid" effect that is unique in chemical space.[5]

- Electronegativity:

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is more electron-withdrawing than

(

: 0.68 vs 0.54), significantly lowering the pKa of neighboring acidic centers.

- Lipophilicity: The

  group is significantly more lipophilic (

  value ~1.51) than

  (

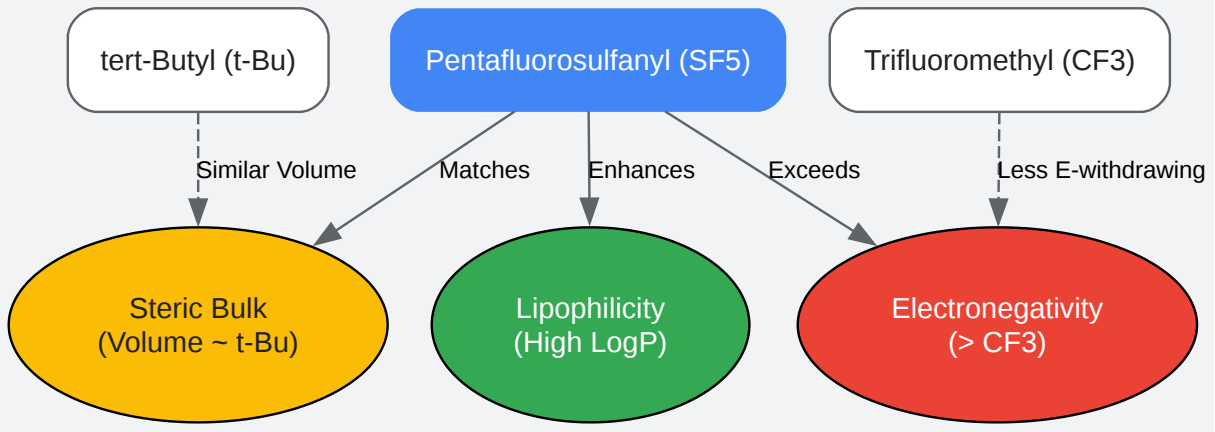
  ~0.88), improving membrane permeability.

- Metabolic Stability: The C-S and S-F bonds are chemically inert to P450 oxidation, often blocking metabolic "soft spots" on aromatic rings.

Visualizing the Property Space

The following diagram illustrates the unique position of the

moiety relative to common bioisosteres.



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Caption: The SF5 group acts as a "Super-CF3" with the steric demand of a tert-butyl group.

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Part 3: Validated Synthetic Protocols

Direct electrophilic acetylation of phenylsulfur pentafluoride is feasible but often suffers from low yields due to the strong deactivating nature of the

group. The most reliable, high-yield method for generating meta-SF5-acetophenone utilizes the commercially available 3-(pentafluorosulfanyl)benzoic acid (CAS 833-96-5) via a Weinreb amide intermediate.

Protocol: The Weinreb Amide Route (Recommended)

This pathway avoids the regioselectivity issues of Friedel-Crafts acylation and prevents over-addition of the alkyl group.

Step 1: Formation of the Weinreb Amide

- Reagents: 3-SF5-benzoic acid (1.0 eq), EDCI (1.2 eq), HOBt (1.2 eq), N,O-Dimethylhydroxylamine HCl (1.2 eq), DIPEA (3.0 eq), DCM (Solvent).
- Procedure:
  - Dissolve 3-SF5-benzoic acid in anhydrous DCM under

    .
  - Add EDCI, HOBt, and DIPEA; stir for 15 min to activate the acid.
  - Add N,O-Dimethylhydroxylamine HCl.
  - Stir at RT for 12–16 hours.
  - Workup: Dilute with DCM, wash with 1N HCl, sat.

    , and brine. Dry over

    .
  - Yield: Typically >85%.

Step 2: Grignard Addition to form the Ketone

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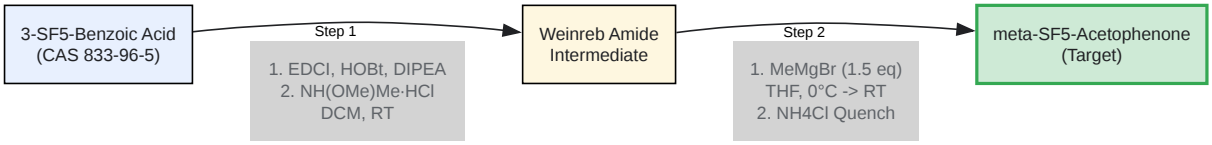
- Reagents: Weinreb Amide (from Step 1), Methylmagnesium Bromide (MeMgBr, 3.0 M in ether, 1.5 eq), THF (anhydrous).
- Procedure:
  - Dissolve the Weinreb amide in anhydrous THF and cool to 0°C (ice bath).
  - Dropwise add MeMgBr solution over 20 minutes. Note: The Weinreb amide prevents over-alkylation to the tertiary alcohol.
  - Stir at 0°C for 1 hour, then allow to warm to RT for 2 hours.
  - Quench: Carefully add sat.

    solution at 0°C.
  - Extraction: Extract with EtOAc (3x). Wash organic layer with brine.
  - Purification: Flash column chromatography (Hexanes/EtOAc gradient).
  - Product: 1-[3-(Pentafluorosulfanyl)phenyl]ethanone.

Synthetic Workflow Diagram



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Caption: Two-step synthesis of meta-SF5-acetophenone from commercially available benzoic acid precursor.

Part 4: Applications in Drug Discovery

The meta-SF5-acetophenone scaffold serves as a versatile building block for diversifying chemical libraries.

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- Bioisosteric Replacement:
  - Used to replace 3-trifluoromethylacetophenone or 3-tert-butylacetophenone moieties.
  - Rationale: Increases metabolic half-life (
) by blocking oxidative dealkylation or ring hydroxylation at the meta-position.
- Fragment-Based Drug Design (FBDD):
  - The ketone handle allows for rapid elaboration into amines (via reductive amination), alcohols (reduction), or heterocycles (e.g., thiazoles via Hantzsch synthesis).
  - Example: Condensation with thiourea and iodine to form 4-(3-SF5-phenyl)-2-aminothiazoles, a privileged scaffold in kinase inhibition.
- Solubility Modulation:
  - While lipophilic, the high polarity of the C-F bonds in the
    group can sometimes improve solubility in specific formulations compared to purely hydrocarbon analogs like tert-butyl, due to different solvation energetics.

References

- Savoie, P. R., & Welch, J. T. (2015). Preparation and Utility of Organic Pentafluorosulfanyl-Containing Compounds. Chemical Reviews, 115(2), 1130–1190. Link
- Altomin, R. A., et al. (2020). The Pentafluorosulfanyl Group in Medicinal Chemistry.[2][6] Journal of Medicinal Chemistry, 63(18), 9983–10012. Link
- Beier, P., et al. (2012). Nucleophilic substitution of nitro group in nitroarenes by carbon nucleophiles. Beilstein Journal of Organic Chemistry, 8, 461–471. Link
- ChemicalBook. (2024). 3-(Pentafluorosulfanyl)benzoic acid Product Page (CAS 833-96-5).[7][8] Link

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- Tokunaga, E., et al. (2013). Pentafluorosulfanyl-containing heterocycles: Synthesis and applications. Journal of Fluorine Chemistry, 152, 2-11. Link

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Sources

- 1. Sulfur Chloride Pentafluoride | High Purity | RUO [benchchem.com]
- 2. sussex.figshare.com [sussex.figshare.com]
- 3. researchgate.net [researchgate.net]
- 4. scispace.com [scispace.com]
- 5. Recent achievements in the synthesis and reactivity of pentafluorosulfanyl-alkynes [comptes-rendus.academie-sciences.fr]
- 6. SF5-containing building blocks - Enamine [enamine.net]
- 7. 3-(PENTAFLUOROSULFANYL)BENZOIC ACID | 833-96-5 [chemicalbook.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
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